

Comprehensive Safety and Handling Guide for Felezonexor

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Compound of Interest

Compound Name: Felezonexor

Cat. No.: B1684368

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This document provides essential safety protocols, operational procedures, and disposal plans for the handling of **Felezonexor** (also known as SL-801), a potent, orally bioavailable inhibitor of the nuclear export protein Exportin-1 (XPO1).[1][2] Given its classification as a hazardous compound with antineoplastic properties, adherence to these guidelines is critical to ensure the safety of all laboratory personnel.[2][3]

Hazard Identification and Risk Assessment

Felezonexor is classified as a hazardous substance. Primary risks include harm if swallowed and potential damage to organs through prolonged or repeated exposure.[2] All personnel must review the following hazard information and the Safety Data Sheet (SDS) before commencing any work.

Table 1: GHS Hazard Classification for **Felezonexor**[2]

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Specific Target Organ Toxicity, Repeated Exposure	Category 1	Danger	H372: Causes damage to organs through prolonged or repeated exposure

| --- | --- | --- | Primary Hazards: Irritant, Health Hazard |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or ingestion.^[4] The level of PPE required depends on the specific procedure being performed.

Table 2: Recommended Personal Protective Equipment for Handling **Felezonexor**

Procedure	Gloves	Gown	Eye/Face Protection	Respiratory Protection
Receiving/Unpacking	1 pair chemotherapy gloves	Lab coat	Safety glasses	Not required unless package is damaged
Weighing (Powder)	2 pairs chemotherapy gloves	Disposable, low-permeability gown	Safety goggles and face shield	NIOSH-certified respirator (e.g., N95)
Compounding/Dissolving	2 pairs chemotherapy gloves	Disposable, low-permeability gown	Safety goggles	Required if not performed in a fume hood
In-Vitro Experiments	1 pair chemotherapy gloves	Lab coat or disposable gown	Safety glasses	Not required
Spill Cleanup	2 pairs chemotherapy gloves	Disposable, low-permeability gown	Safety goggles and face shield	NIOSH-certified respirator

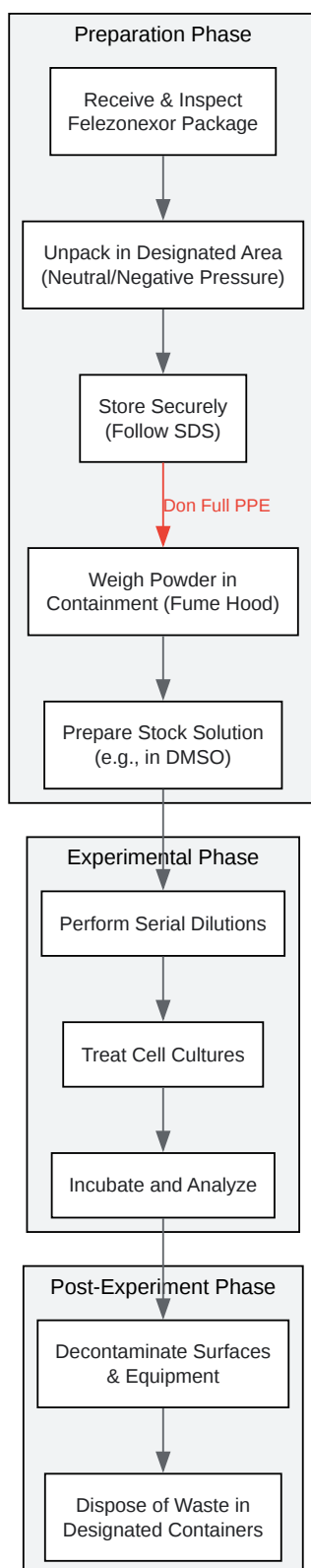
| Waste Disposal | 2 pairs chemotherapy gloves | Disposable gown | Safety goggles | Not required |

General guidance for PPE use is derived from best practices for handling cytotoxic agents.^[5]
^[6]^[7]

Operational Plans and Experimental Protocols

Workflow for Safe Handling of Felezonexor

The following diagram outlines the critical steps for safely managing **Felezonexor** from receipt to disposal.



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Felezonexor Handling and Experimental Workflow.

Protocol: Preparation of a 10 mM Felezonexor Stock Solution

This protocol details the steps for preparing a stock solution for use in cell-based assays. All steps involving the handling of powdered **Felezonexor** must be performed inside a certified chemical fume hood.

Materials:

- **Felezonexor** powder (MW: 419.83 g/mol)[\[8\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Appropriate PPE (see Table 2)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips

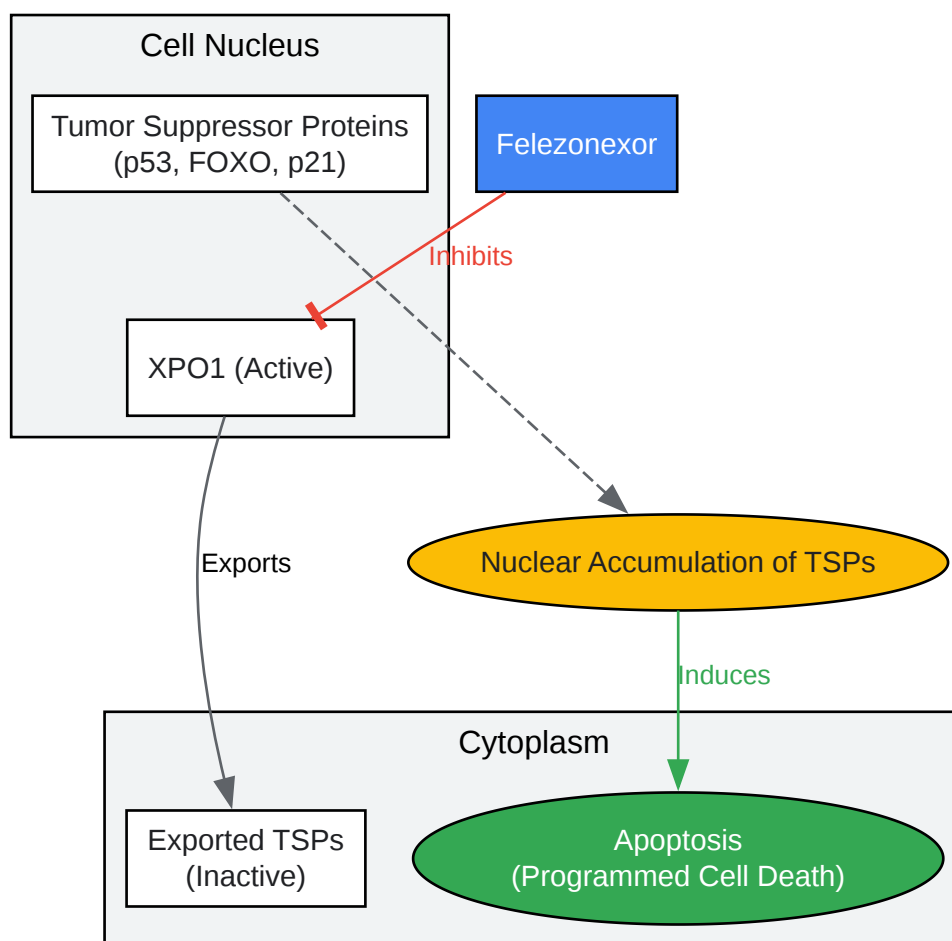
Procedure:

- Preparation: Don all required PPE, including double gloves, a disposable gown, and a respirator. Ensure the chemical fume hood is functioning correctly.
- Weighing: Tare a sterile, pre-labeled microcentrifuge tube on the analytical balance. Carefully weigh out the desired amount of **Felezonexor** powder (e.g., 4.2 mg) into the tube. Record the exact weight.
- Dissolution:
 - Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Weight (g/mol)} * \text{Molarity (mol/L)})$

- Example: $0.0042 \text{ g} / (419.83 \text{ g/mol} * 0.010 \text{ mol/L}) = 0.001 \text{ L} = 1.0 \text{ mL}$
- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Felezonexor** powder.
- Solubilization: Cap the tube securely. Vortex gently until the powder is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Store aliquots at -20°C or -80°C , protected from light.
- Decontamination: Wipe down all surfaces and equipment used with a suitable decontamination solution (e.g., 70% ethanol), followed by water.^[3]
- Waste Disposal: Dispose of all contaminated items, including gloves, wipes, and pipette tips, in the designated cytotoxic waste container.^[9]

Mechanism of Action

Felezonexor functions by inhibiting XPO1, a protein responsible for exporting numerous tumor suppressor proteins (TSPs) from the cell nucleus to the cytoplasm.^{[1][2]} By blocking this export, **Felezonexor** forces the nuclear accumulation of TSPs, restoring their natural function and leading to cell cycle arrest and apoptosis in cancer cells.^{[1][10]}



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Mechanism of action of **Felezonexor** via XPO1 inhibition.

Quantitative Data

Table 3: Physicochemical Properties of **Felezonexor**

Property	Value	Source
Molecular Formula	C₁₈H₂₁ClF₃N₃O₃	[8]
Molecular Weight	419.83 g/mol	[8]
GHS Pictograms	Health Hazard, Exclamation Mark	[2]

| Stereochemistry | Achiral |[8] |

Table 4: In-Vitro Potency of **Felezonexor** (CBS9106) in Multiple Myeloma (MM) Cell Lines[10]

Cell Line	IC ₅₀ Value (nM)	Description
MM.1S	22.3 nM	Human Multiple Myeloma Cell Line

| RPMI-8226 | 35.6 nM | Human Multiple Myeloma Cell Line |

Disposal Plan

All waste generated from handling **Felezonexor** must be treated as hazardous cytotoxic waste.
[9]

- Segregation: Do not mix **Felezonexor** waste with regular or biohazardous waste. Use designated, clearly labeled, puncture-proof containers, often color-coded purple or black for cytotoxic/chemotherapy waste.[9][11]
- Contaminated Solids: All disposable items that have come into contact with **Felezonexor** (e.g., gloves, gowns, bench pads, pipette tips, vials) must be placed in the designated cytotoxic waste container immediately after use.[3]
- Contaminated Sharps: Needles and syringes must be disposed of in a designated sharps container for cytotoxic waste. Do not recap needles.[9]
- Liquid Waste: Unused stock solutions or media containing **Felezonexor** should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.
- Disposal: All cytotoxic waste must be disposed of through the institution's Environmental Health and Safety (EH&S) office, typically via high-temperature incineration.[11] Follow all local and federal regulations for hazardous waste disposal.[9]

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